

Preparation of MRS-1706 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: **MRS-1706**

Cat. No.: **B1676831**

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **MRS-1706**, a potent and selective inverse agonist of the adenosine A2B receptor (A2BR).^{[1][2][3]} Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream experimental applications. Included are key physicochemical properties, a step-by-step protocol for solubilization, and recommended storage conditions.

Introduction

MRS-1706 is a valuable pharmacological tool for investigating the physiological and pathological roles of the A2B adenosine receptor. It is a selective inverse agonist, meaning it not only blocks the binding of agonists but also reduces the basal activity of the receptor.^{[1][2]}

MRS-1706 has been shown to inhibit the release of interleukins and possesses anti-inflammatory effects.^[3] Accurate preparation of stock solutions is the first critical step for obtaining reliable and reproducible results in cell-based assays, and other research applications. This protocol outlines the necessary steps and best practices for preparing a concentrated stock solution of **MRS-1706**.

Physicochemical and Pharmacological Properties

A summary of the key quantitative data for **MRS-1706** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C27H29N5O5	[1] [4] [5]
Molecular Weight	503.56 g/mol	[2] [4] [6]
CAS Number	264622-53-9	[1] [4] [5]
Appearance	White to beige crystalline solid	[1] [5]
Purity	≥95%	[5]
Solubility	DMSO: up to 240 mg/mL (476.62 mM)	[1]
Ki for human A2B Receptor	1.39 nM	[1] [2] [6] [7]
Ki for human A1 Receptor	157 nM	[1] [2] [6]
Ki for human A2A Receptor	112 nM	[1] [2] [6]
Ki for human A3 Receptor	230 nM	[1] [2] [6]

Experimental Protocol: Preparation of a 10 mM MRS-1706 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MRS-1706** in Dimethyl Sulfoxide (DMSO).

Materials:

- **MRS-1706** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque, polypropylene or glass vials
- Calibrated analytical balance

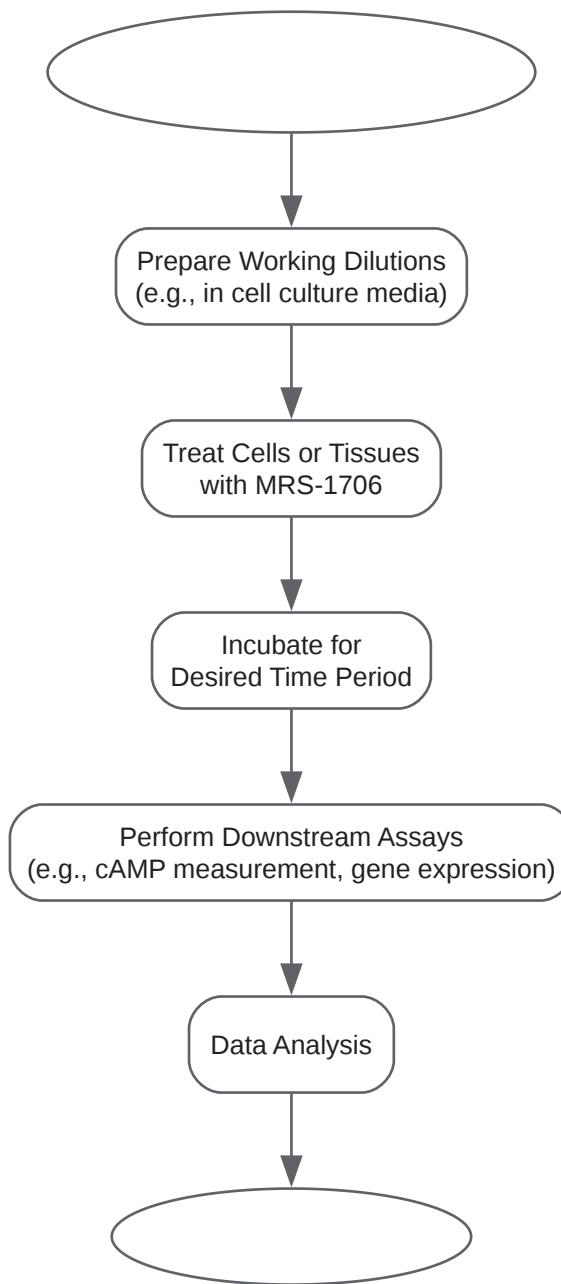
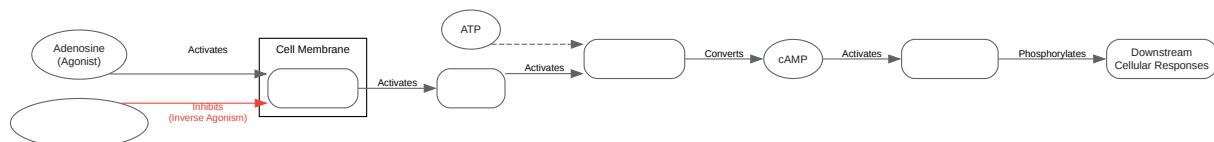
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **MRS-1706** powder to room temperature to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **MRS-1706** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.036 mg of **MRS-1706** (Molecular Weight: 503.56 g/mol).
- Solvent Addition: Add the appropriate volume of DMSO to the vial containing the **MRS-1706** powder. To continue the example, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- Storage: Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] When stored as a powder, **MRS-1706** is stable for up to 3 years at -20°C.^[1]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **MRS-1706** and a typical experimental workflow for its use.



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